

3-Methylheptane chemical and physical properties

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Compound of Interest

Compound Name: 3-Methylheptane

Cat. No.: B165616

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **3-Methylheptane**

Introduction

3-Methylheptane is a branched-chain alkane with the chemical formula C_8H_{18} .^[1] It is an isomer of octane and finds applications in organic synthesis and as a calibration compound.^[2] As a non-polar hydrocarbon, it is a colorless, flammable liquid with a faint gasoline-like odor.^[1] ^[2] This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Methylheptane**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **3-Methylheptane** are summarized in the tables below, providing a consolidated reference for its key characteristics.

Table 1: General and Chemical Identifiers

Identifier	Value
IUPAC Name	3-methylheptane[1][3]
Molecular Formula	C8H18[1][2][3]
Molecular Weight	114.23 g/mol [1][2][4]
CAS Number	589-81-1[1][2][4]
EC Number	209-660-6[2][4]
SMILES String	CCCCC(C)CC[4]
InChI	1S/C8H18/c1-4-6-7-8(3)5-2/h8H,4-7H2,1-3H3[3][4]
InChI Key	LAIUFBWHERIJH-UHFFFAOYSA-N[4]

Table 2: Physical Properties

Property	Value
Appearance	Colorless liquid[1][2]
Odor	Faint gasoline-like, resembling hexane[1][2]
Odor Threshold	1.5 ppmv[2][5]
Density	0.705 g/mL at 25 °C[2][4]
Boiling Point	118 °C[2][4]
Melting Point	-121 to -120 °C[2][6]
Vapor Pressure	0.73 psi (37.7 °C)[4]
Refractive Index	n _{20/D} 1.398[2][4][6]
Solubility in Water	Very low solubility[1]
Solubility in Organic Solvents	Soluble in non-polar solvents like hexane, benzene, and toluene[1]

Table 3: Thermochemical Properties

Property	Value
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-253.6 – -251.4 kJ/mol[6]
Standard Enthalpy of Combustion ($\Delta_c H^\ominus_{298}$)	-5469.5 – -5466.9 kJ/mol[6]
Heat Capacity (C)	250.20 J K ⁻¹ mol ⁻¹ [6]
Standard Molar Entropy (S^\ominus_{298})	362.6 J K ⁻¹ mol ⁻¹ [6]

Table 4: Safety and Hazard Information

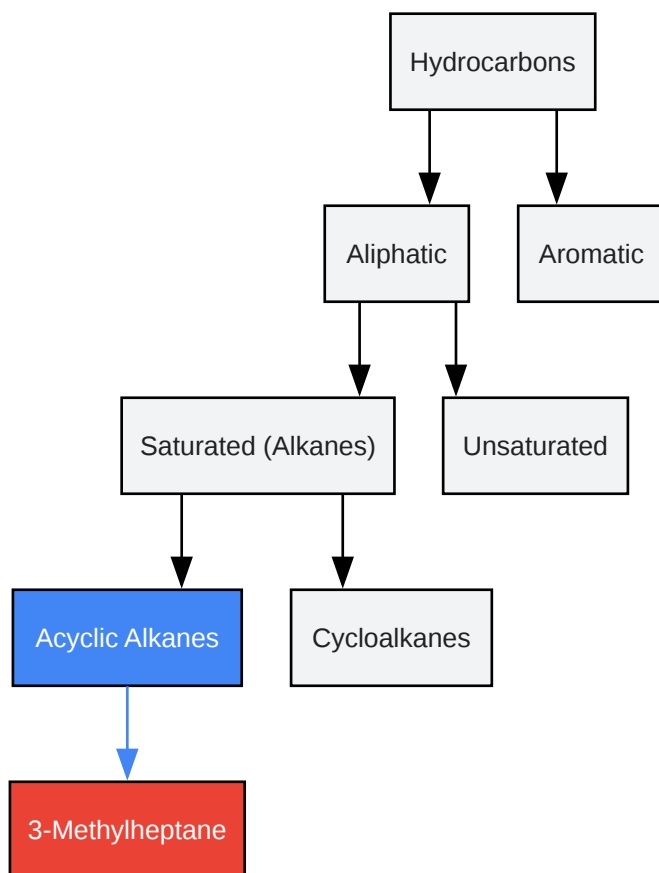
Property	Value
Flash Point	7 °C (44.6 °F) - closed cup[4]
Signal Word	Danger[4]
Hazard Statements	H225 (Highly flammable liquid and vapor), H304 (May be fatal if swallowed and enters airways), H315 (Causes skin irritation), H336 (May cause drowsiness or dizziness), H410 (Very toxic to aquatic life with long lasting effects)[4][6][7]
Precautionary Statements	P210, P233, P273, P301 + P310, P303 + P361 + P353, P331[4][6]
Hazard Classifications	Flammable Liquid 2, Aspiration Hazard 1, Skin Irritant 2, STOT SE 3, Aquatic Acute 1, Aquatic Chronic 1[4][7]
Target Organs	Central nervous system[4]

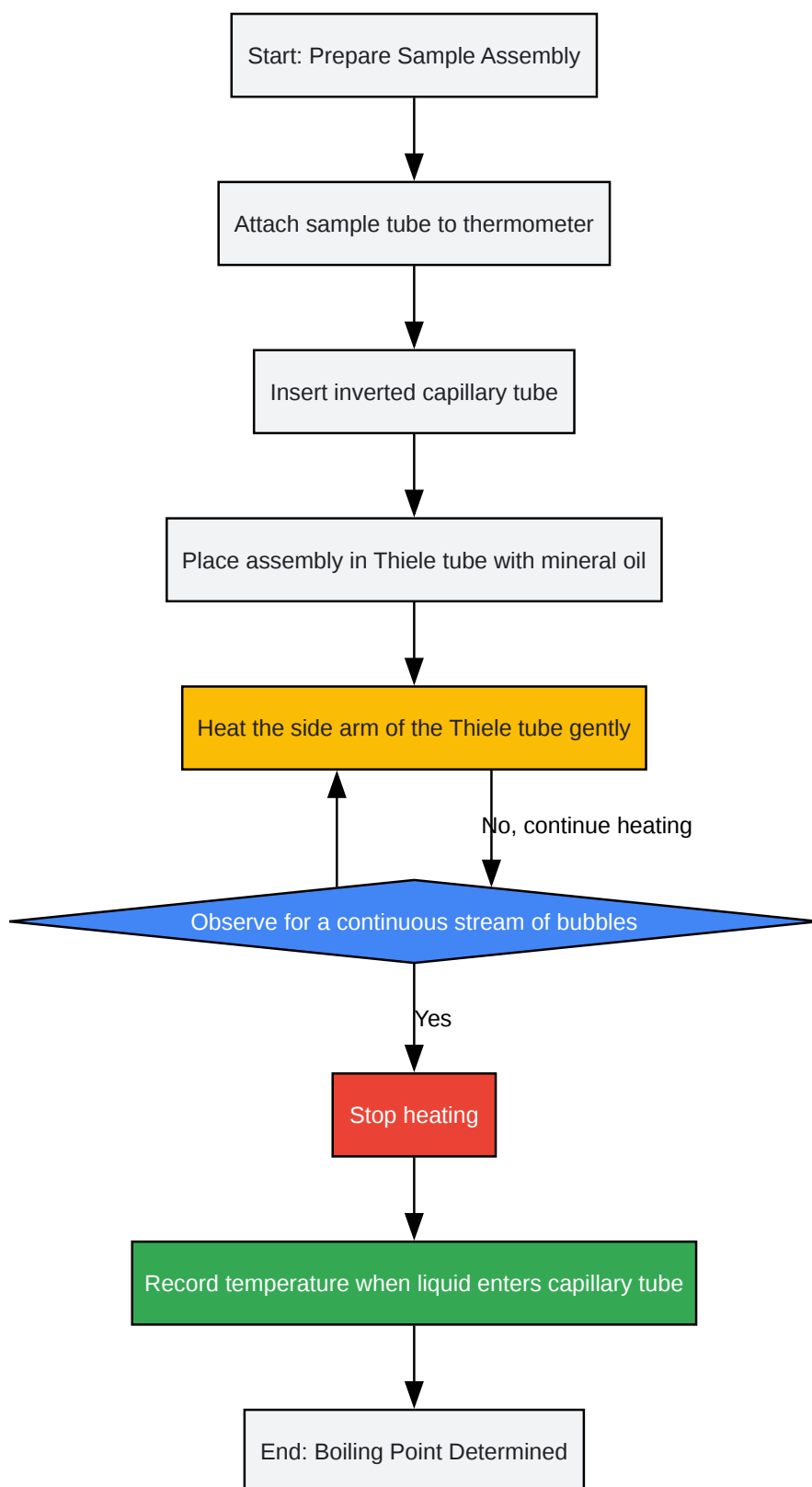
Table 5: Spectroscopic Data

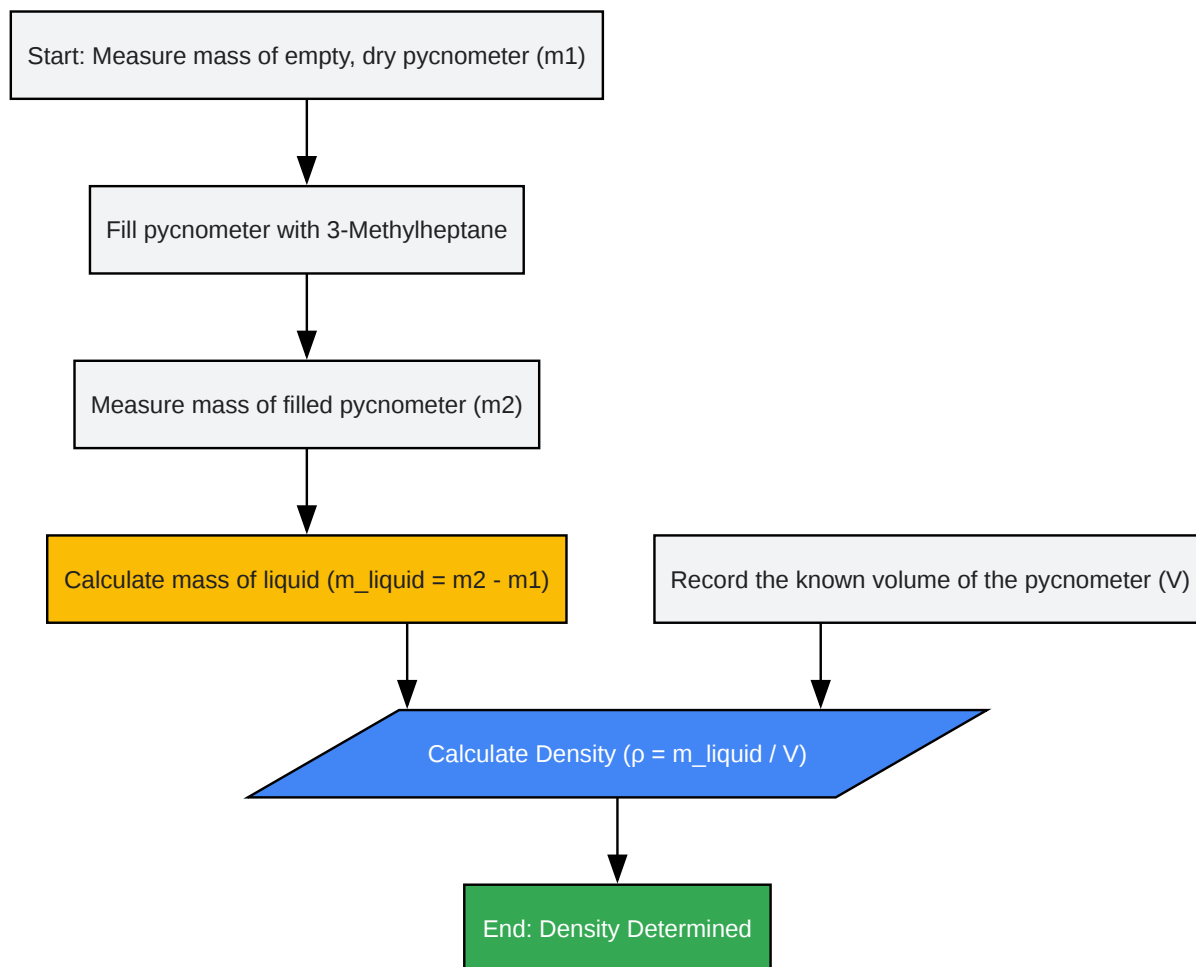
Spectrum	Key Features
¹ H NMR (400 MHz, CDCl ₃)	Shifts [ppm]: 0.84, 0.86, 0.88, 0.89, 0.91, 1.09, 1.11, 1.12, 1.13, 1.14, 1.22, 1.23, 1.24, 1.26, 1.27, 1.28, 1.29, 1.30, 1.32, 1.34, 1.35[3]
¹³ C NMR (25.16 MHz, CDCl ₃)	Shifts [ppm]: 11.46, 14.21, 19.30, 23.19, 29.55, 29.65, 34.58, 36.51[3]
Infrared (IR) Spectrum	Prominent peaks for C-H stretching vibrations from 2975 to 2845 cm ⁻¹ and C-H deformation vibrations between 1480 and 1370 cm ⁻¹ . [8][9]
Mass Spectrum (Electron Ionization)	Data available through the NIST Mass Spectrometry Data Center. [10]

Logical Relationship and Classification

3-Methylheptane is classified within the broad category of hydrocarbons. Its specific classification provides context to its chemical behavior.







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